

An In-depth Technical Guide to the Taxonomic Classification of Exserohilum Species

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This guide provides a comprehensive overview of the taxonomic classification of fungi belonging to the genus *Exserohilum*. It is intended for researchers, scientists, and drug development professionals, offering detailed methodologies and comparative data essential for accurate identification and research.

Introduction and Taxonomic Hierarchy

Exserohilum is a genus of dematiaceous (darkly pigmented) filamentous fungi, first circumscribed by Leonard & Suggs in 1974.^{[1][2]} These fungi are cosmopolitan, commonly found in soil and on plant material, particularly grasses.^{[1][3]} While many species are plant pathogens, some are clinically significant, causing a range of human infections known as phaeohyphomycosis.^{[1][3]} The sexual reproductive stage (teleomorph) of *Exserohilum* species is classified under the genus *Setosphaeria*.^{[1][2][3]}

The formal taxonomic classification of *Exserohilum* is as follows:

- Kingdom: Fungi^{[1][2]}
- Phylum: Ascomycota^{[1][3][4]}

- Class: Dothideomycetes[2][4]
- Order: Pleosporales[1][2][4]
- Family: Pleosporaceae[1][3][4]
- Genus: Exserohilum[1][2]

Morphological Identification

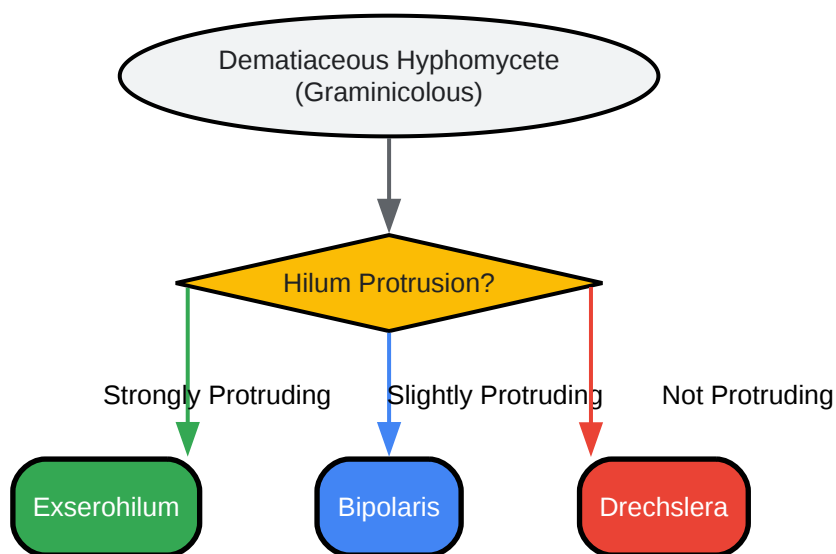
Identification of *Exserohilum* species relies on a combination of macroscopic colony features and microscopic characteristics of the conidia and conidiophores.

On standard media like Potato Dextrose Agar (PDA), *Exserohilum* species exhibit rapid growth, producing woolly to cottony colonies.[1][5] The colonies are initially pale or grayish and quickly mature to dark gray, olivaceous black, or brownish-black, with a characteristic black reverse.[1][5][6]

Microscopic examination reveals septate, brown hyphae.[1] The key distinguishing features are related to the asexual reproductive structures:

- Conidiophores: These are structures that bear conidia. They can be up to 200 μm long, are septate, unbranched, and often bent at sharp angles (geniculate), becoming paler near the apex.[1][3]
- Conidia: These are the asexual spores. They are typically brown, ellipsoidal to fusiform, and can be straight or distinctly curved.[1][6] A critical diagnostic feature for the genus is the strongly protruding, truncate hilum—a scar left at the base of the conidium after detachment from the conidiophore.[1][2][3][6] The septum directly above the hilum is often thickened and dark.[3][6] Conidia are multi-septate (distoseptate), with the number of septa varying between species.[1][3]

The primary morphological trait that differentiates *Exserohilum* from the closely related genera *Bipolaris* and *Drechslera* is the nature of the hilum.[6]



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Diagram 1: Differentiation of *Exserohilum* from related genera based on hilum morphology.

Comparative Morphological Data

The dimensions and septation of conidia are crucial for species-level identification. The table below summarizes these quantitative characteristics for several key *Exserohilum* species.

Species	Conidia Dimensions (Length x Width in μm)	Number of Septa (Distosepta)	Key Distinguishing Features
E. rostratum	20 - 90 x 9 - 22[7][8]	4 - 9[7]	Long, straight or slightly curved conidia with dark bands at both ends and a prominent basal septum.[7]
E. longirostratum	60 - 475 x 12 - 26[5]	13 - 21[5]	Often considered a variant of E. rostratum.[5][9] Conidia narrow gradually towards the apex into a long beak. [5]
E. mcginnisii	44 - 76 x 11 - 18[7]	4 - 8[7]	Warty projections on outer walls; lacks dark bands at the ends.[7] Recent studies suggest it is a synonym of E. rostratum.[6][9]
E. turcicum	52 - 144 x (not specified)[10]	2 - 12[10]	Causes Northern Corn Leaf Blight.[3][11] Conidia are elongated and spindle-shaped. [10]
E. persianum	97 - 132 x 13 - 19[12]	5 - 11[12]	Fusiform to obclavate-fusoid conidia, pale to dark brown.[12]

Note: Recent multi-locus phylogenetic studies have revealed that *E. longirostratum* and *E. mcginnisii* are conspecific with *E. rostratum*.[\[6\]](#)[\[9\]](#)

Molecular Identification and Phylogenetics

While morphology provides the foundation for identification, molecular analysis is essential for accurate species delimitation and phylogenetic placement.[\[11\]](#)[\[12\]](#) Multi-locus sequence analysis (MLSA) is highly recommended over single-gene analysis.[\[9\]](#)[\[11\]](#)

Several gene regions are routinely used for the phylogenetic analysis of *Exserohilum*:

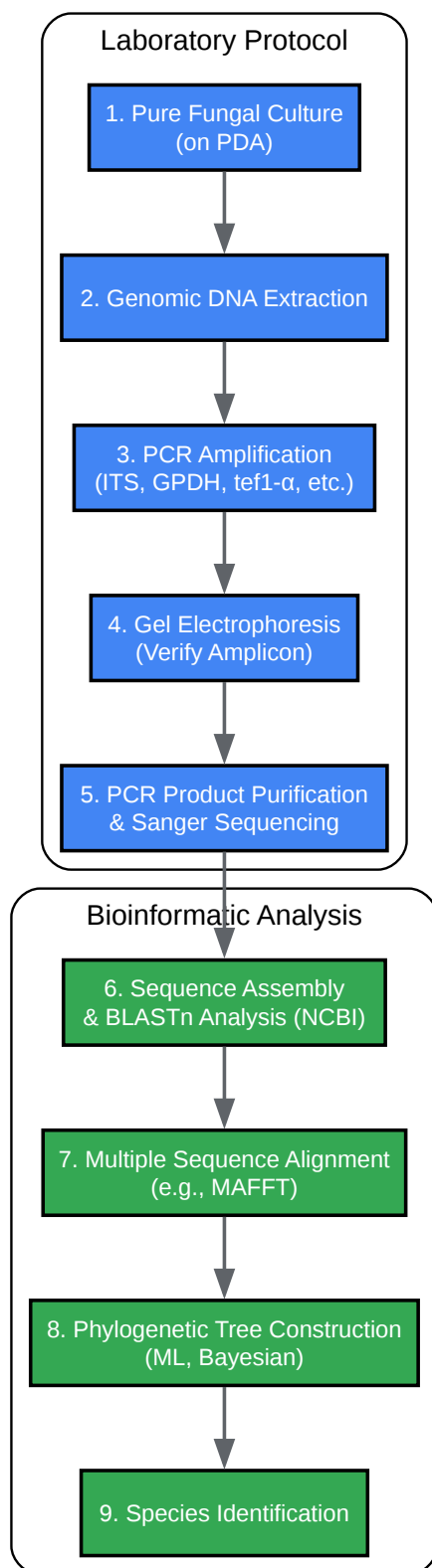
- Internal Transcribed Spacer (ITS) region: The primary fungal DNA barcode.[\[6\]](#)[\[9\]](#)[\[13\]](#)
- Glyceraldehyde-3-phosphate dehydrogenase (GPDH/GAPDH): A protein-coding gene providing good species resolution.[\[9\]](#)[\[12\]](#)[\[13\]](#)
- Translation elongation factor 1-alpha (*tef1-α*): Another widely used protein-coding marker.[\[9\]](#)[\[12\]](#)[\[13\]](#)
- Other markers: Actin (*act*), RNA polymerase II second largest subunit (*rpb2*), and beta-tubulin (*tub2*) are also used in comprehensive phylogenetic studies to resolve species boundaries.[\[9\]](#)[\[11\]](#)

Experimental Protocols

This section details the standard protocols for the morphological and molecular characterization of *Exserohilum*.

- Isolation: Isolate the fungus from infected plant tissue or clinical samples by plating small sections onto Potato Dextrose Agar (PDA), often amended with antibiotics to suppress bacterial growth.
- Culturing: Incubate plates at 25°C for 7-14 days.[\[12\]](#) Colony morphology, color, and growth rate should be recorded.[\[12\]](#)
- Microscopic Examination (Slide Culture):

- Cut a small block of sterile PDA and place it on a sterile microscope slide in a moist chamber (e.g., a petri dish with sterile, moist filter paper).
- Inoculate the four sides of the agar block with a small amount of mycelium from the pure culture.
- Place a sterile coverslip on top of the agar block.
- Incubate at 25°C until sufficient growth and sporulation are observed.
- Carefully remove the coverslip and mount it on a new slide with a drop of lactophenol cotton blue. Mount the agar block on a separate slide.
- Observe under a light microscope, noting the characteristics of conidiophores and conidia. Measure at least 50 conidia to determine the size range.



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Diagram 2: Standard workflow for molecular identification of *Exserohilum* species.

- Genomic DNA Extraction:
 - Scrape mycelium from a 7-14 day old PDA culture.
 - Disrupt the fungal cells using mechanical (e.g., bead beating) or enzymatic methods.
 - Use a commercial fungal DNA extraction kit or a standard CTAB protocol for lysis, protein removal, and DNA precipitation with isopropanol.
 - Wash the DNA pellet with 70% ethanol, air-dry, and resuspend in sterile water or TE buffer.
- PCR Amplification:
 - Prepare a PCR master mix in a total volume of 25-50 µL. A typical reaction contains: 1X PCR Buffer, 1.5 mM MgCl₂, 0.2-0.5 mM of each dNTP, 0.4 µM of each forward and reverse primer, 1 U of Taq DNA polymerase, and 1-10 ng of template DNA.[\[14\]](#)
 - Common Primer Pairs:
 - ITS: ITS5 (5'-GGAAGTAAAAGTCGTAACAAGG-3') / ITS4 (5'-TCCTCCGCTTATTGATATGC-3')[\[13\]](#)[\[14\]](#)
 - GPDH: GPD1 (5'-CAACGGCTTCGGTCGCATTG-3') / GPD2 (5'-GCCAAGCAGTTGGTTGTGC-3')[\[13\]](#)
 - tef1-α: EF1-983F (5'-GCYCCYGGHCAYCGTGAYTTYAT-3') / EF1-2218R (5'-ATGACACCRACRGCACRGTYTG-3')[\[13\]](#)
 - Thermocycler Conditions (Example):[\[14\]](#)
 - Initial Denaturation: 95°C for 4 minutes
 - 35 Cycles:
 - Denaturation: 94°C for 1 minute
 - Annealing: 54-58°C for 1 minute (optimize for primer pair)

- Extension: 72°C for 1 minute
- Final Extension: 72°C for 5 minutes
- Verify the presence of a single PCR product of the expected size using agarose gel electrophoresis.
- Sequencing and Phylogenetic Analysis:
 - Purify the PCR product using a commercial kit to remove primers and dNTPs.
 - Send the purified product for bidirectional Sanger sequencing using the same primers as for amplification.
 - Assemble and edit the resulting sequences to obtain a consensus sequence for each gene region.
 - Use the BLASTn tool against the NCBI GenBank database for a preliminary identification. [\[12\]](#)
 - For phylogenetic analysis, retrieve reference sequences of related species from GenBank.
 - Create a multiple sequence alignment using software like MAFFT or ClustalW.
 - Construct a phylogenetic tree using methods such as Maximum Likelihood (ML) or Bayesian Inference (BI) to determine the evolutionary relationship of the isolate. [\[13\]](#)

Conclusion

The accurate taxonomic classification of *Exserohilum* species is a multi-faceted process that integrates classical morphological techniques with robust multi-locus molecular data. While microscopic features, particularly the exerted hilum, are foundational for genus-level identification, DNA sequencing of multiple conserved gene regions is now the standard for precise species delimitation. The protocols and comparative data provided in this guide offer a framework for researchers to reliably identify and classify these important plant and human pathogens.

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